

Essential Safety and Operational Guide for Handling 6-CFDA N-succinimidyl ester

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Compound of Interest

Compound Name: 6-CFDA N-succinimidyl ester

Cat. No.: B122585

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This guide provides immediate safety, handling, and disposal protocols for **6-CFDA N-succinimidyl ester** (also known as 6-Carboxyfluorescein diacetate succinimidyl ester), a cell-permeable amine-reactive dye. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Core Safety & Handling Summary

Aspect	Recommendation	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[1][2]
Skin Protection	Wear appropriate protective gloves and clothing.	[1][3]
Respiratory Protection	Avoid breathing dust, vapors, mist, or gas. Use in a well-ventilated area. Local exhaust ventilation is recommended where solids are handled as powders.	[1][3]
Handling	Avoid prolonged or repeated exposure. Wash hands and any exposed skin thoroughly after handling. Avoid dust formation.	[1][2]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Protect from light and moisture. Store at -20°C under desiccating conditions.	[1][3][4][5][6][7][8]
Solubility	Soluble in DMSO and DMF.	[4][5]

Experimental Protocols

Preparation of Stock Solutions

Due to the hydrolysis of the ester in the presence of water, stock solutions should be prepared in anhydrous dimethyl sulfoxide (DMSO).[5][8]

- Reconstitution: Prepare a concentrated stock solution (e.g., 1-10 mM) in anhydrous DMSO.

- Aliquoting: Dispense the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles and moisture contamination.
- Storage: Store aliquots at -20°C under desiccating conditions and protected from light.[3][4][5][6][7][8] Aliquoted stocks should be used for no more than 2 months.[8]

Disposal Plan

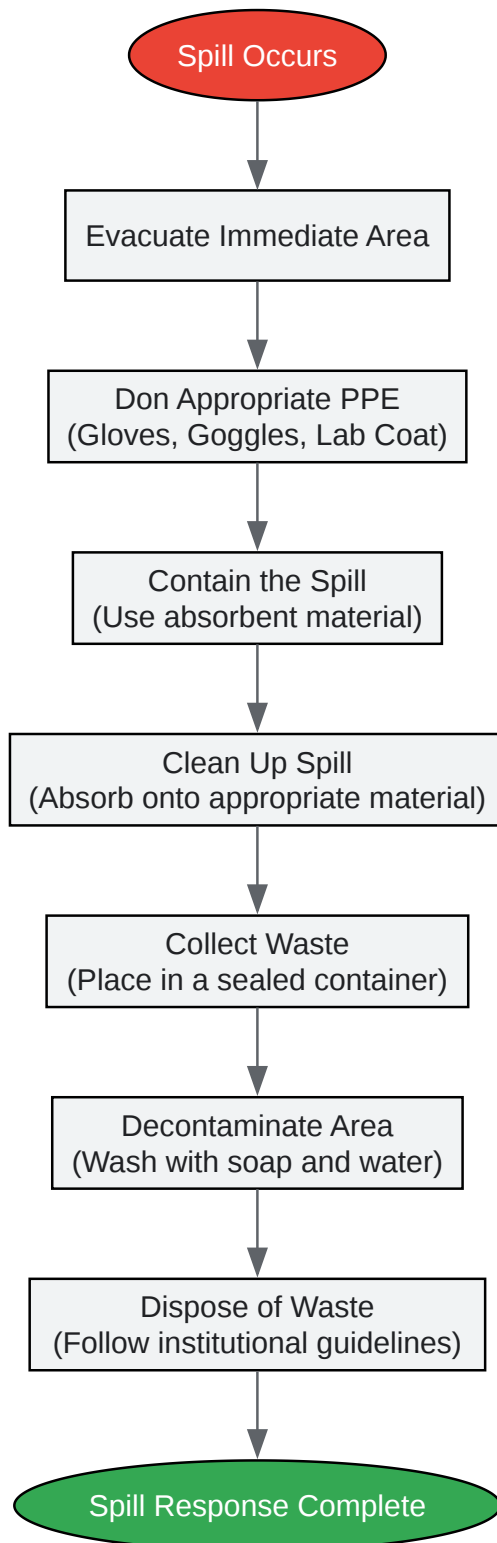
All waste materials contaminated with **6-CFDA N-succinimidyl ester** should be disposed of in accordance with local, state, and national regulations.[1] Do not allow the product to enter drains, groundwater, or water courses.[1]

- Waste Collection: Collect all contaminated solids (e.g., pipette tips, tubes) and liquid waste in a designated, sealed container.
- Labeling: Clearly label the waste container with the chemical name and associated hazards.
- Disposal: Consult your institution's environmental health and safety (EHS) office for specific disposal procedures.

Emergency Procedures: Spill Response

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

Workflow for 6-CFDA N-succinimidyl ester Spill

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